

C.I. Reactive Yellow 175: A Technical Health and Safety Profile

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Compound of Interest

Compound Name: Reactive yellow 175

Cat. No.: B1174809

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This technical guide provides a detailed overview of the available health and safety information for C.I. **Reactive Yellow 175** (CAS No. 149315-85-5, EC No. 402-740-3). The content is intended for researchers, scientists, and professionals in drug development who may handle or evaluate this substance. Information is based on publicly accessible data from regulatory bodies and safety data sheets.

Hazard Identification and Classification

C.I. **Reactive Yellow 175** is a reactive dye. The primary health concern identified is respiratory sensitization. However, aggregated data from notifications to the European Chemicals Agency (ECHA) shows conflicting classifications. While one notification classifies the substance as a respiratory sensitizer, two others report that it does not meet the criteria for GHS hazard classification.^[1] This discrepancy highlights the need for careful handling and risk assessment.

Table 1: Hazard Classification for C.I. **Reactive Yellow 175**

| Classification System | Hazard Class | Hazard Statement | Source |
|-----------------------|--|--|---------------------|
| GHS (ECHA C&L) | Respiratory Sensitization, Category 1 (in 1 of 3 notifications) | H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled. | [1] |
| EU DSD (obsolete) | Not explicitly listed, but associated with Risk Phrase R42 for this class. | R42: May cause sensitization by inhalation. | [2] |

Toxicological Data

Specific quantitative toxicological data for C.I. **Reactive Yellow 175** is limited in publicly available literature. Much of the assessment for reactive dyes is based on the properties of the chemical class. Reactive dyes as a group are known to have the potential to cause sensitization.[\[3\]](#) Dust inhalation should be minimized, as it is the primary route for respiratory sensitization.[\[3\]](#)

Table 2: Summary of Toxicological Data

| Endpoint | Species | Value | Classification | Notes |
|---------------------------|---------|-------------------------|-------------------|--|
| Acute Oral Toxicity | - | No data available | Not classified | - |
| Acute Dermal Toxicity | - | No data available | Not classified | - |
| Acute Inhalation Toxicity | - | No data available | Not classified | - |
| Skin Corrosion/Irritation | - | No data available | Not classified | Reactive dyes as a class may cause skin irritation.[3] |
| Eye Damage/Irritation | - | No data available | Not classified | Reactive dyes as a class may cause eye irritation.[3] |
| Respiratory Sensitization | Human | Data suggests potential | Category 1 (H334) | This is the primary hazard identified, though classifications are inconsistent. [1] Persons with known respiratory allergies should take special precautions.[3] |
| Skin Sensitization | - | No data available | Not classified | Reactive dyes as a class may cause skin sensitization.[3] |
| Germ Cell Mutagenicity | - | No data available | Not classified | - |

| | | | | |
|-----------------------|---|-------------------|----------------|---|
| Carcinogenicity | - | No data available | Not classified | - |
| Reproductive Toxicity | - | No data available | Not classified | - |

Ecotoxicological Data

There is no specific quantitative ecotoxicity data available for C.I. **Reactive Yellow 175**. As a class, reactive dyes are designed for high wet-fastness, which contributes to their persistence in water.^[4] Their hydrophilicity suggests they may remain in the water column for extended periods.^[4]

Table 3: Summary of Ecotoxicological Data

| Endpoint | Species | Value | Notes |
|---------------------|---------|---------------------------|---|
| Acute Fish Toxicity | - | No data available | A general value for other reactive dyes is LC50 > 100 mg/L (96hr). ^[3] |
| Daphnia Toxicity | - | No data available | - |
| Algae Toxicity | - | No data available | - |
| Persistence | - | Data suggests persistence | Reactive dyes are generally resistant to natural biodegradation. ^[4] |

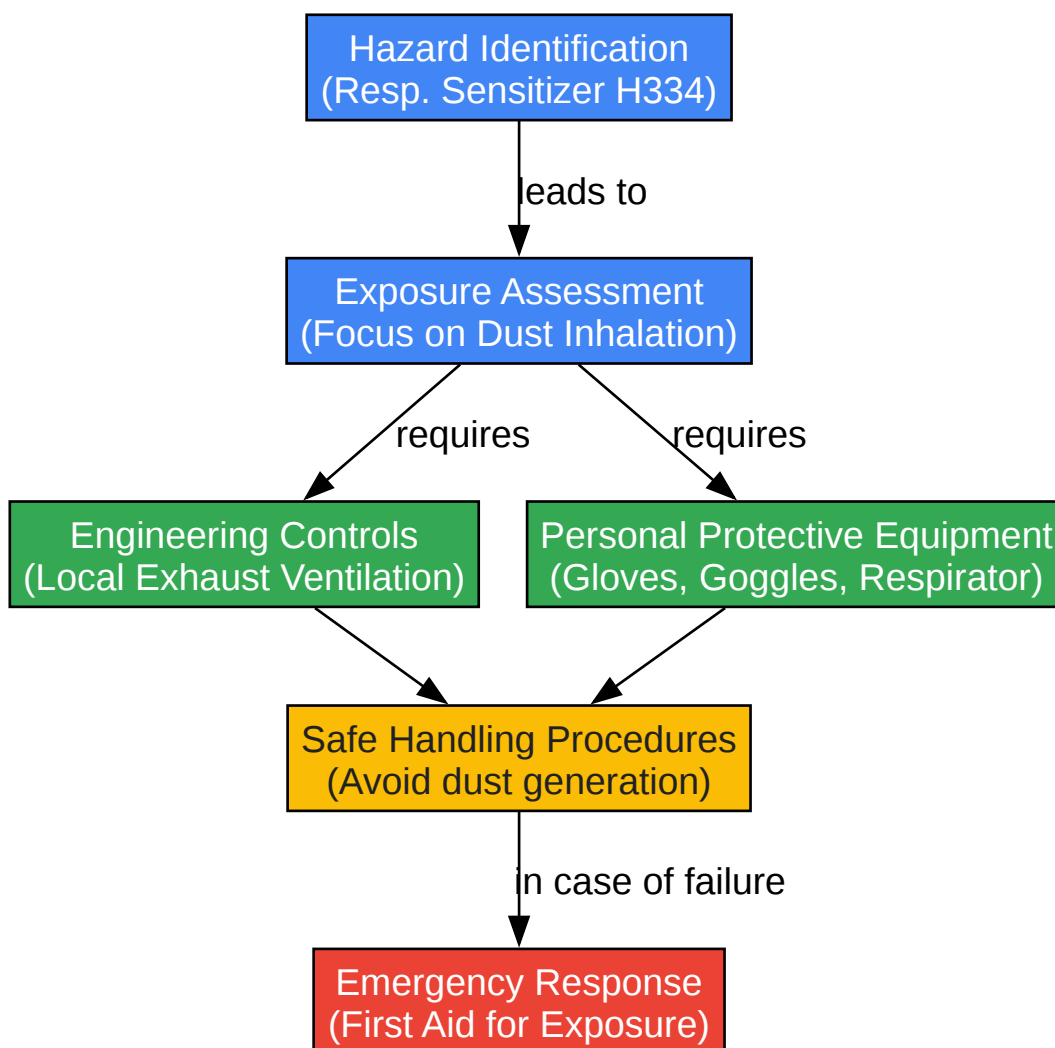
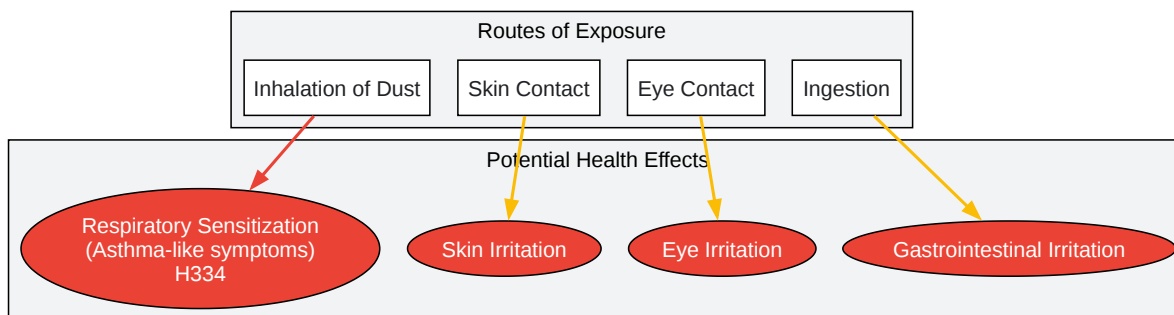
Experimental Protocols

While specific study reports for C.I. **Reactive Yellow 175** are not publicly available, toxicological evaluations for chemical substances typically follow internationally recognized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD).

- Acute Oral Toxicity (e.g., OECD TG 423): This method involves the administration of the test substance to fasted animals (commonly rats) in a stepwise procedure using a limited number of animals. Observations of toxic effects and mortality are made for at least 14 days to determine the LD50 value.[5]
- Skin Irritation (e.g., OECD TG 404): The substance is applied to the shaved skin of an animal (commonly a rabbit) for a specified period. The site is then observed for signs of erythema (redness) and edema (swelling) at specific intervals.
- Eye Irritation (e.g., OECD TG 405): A small amount of the test substance is applied to one eye of an animal (commonly a rabbit), with the other eye serving as a control. The eyes are examined for opacity, iritis, and redness at set intervals.
- Respiratory Sensitization (e.g., Local Lymph Node Assay - LLNA): While primarily for skin sensitization, the LLNA (OECD TG 429) can provide data on immunogenic potential. For respiratory sensitization, evidence often comes from human case studies or specialized animal models that measure hypersensitivity responses upon inhalation.

Health and Safety Visualizations

The following diagrams illustrate key safety concepts for handling C.I. **Reactive Yellow 175**.



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